

# Personal protective equipment for handling Pranoprofen-13C-d3

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## Compound of Interest

Compound Name: *Pranoprofen-13C-d3*

Cat. No.: *B10830561*

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## Essential Safety and Handling Guide for Pranoprofen-13C-d3

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Pranoprofen-13C-d3**. The following procedures are designed to ensure a safe laboratory environment and are based on available safety data sheets.

### Pranoprofen-13C-d3 Hazard Summary

**Pranoprofen-13C-d3** is classified as a hazardous substance. It is toxic if swallowed and causes skin, eye, and respiratory irritation<sup>[1]</sup>.

Hazard Classification	GHS Code	Signal Word	Hazard Statement
Acute Toxicity - Oral	H301	Danger	Toxic if swallowed[1] [2][3]
Skin Irritation	H315	Danger	Causes skin irritation[1]
Eye Irritation	H319	Danger	Causes serious eye irritation
Specific target organ toxicity (single exposure)	H335	Danger	May cause respiratory irritation

## Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is essential when handling **Pranoprofen-13C-d3**. The following table summarizes the recommended PPE.

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved equivalent.	To prevent eye contact which can cause serious irritation.
Hand Protection	Compatible chemical-resistant gloves.	To avoid skin contact which causes irritation. Gloves must be inspected before use and removed using the proper technique. Contaminated gloves should be disposed of immediately.
Body Protection	Impervious lab coat or other protective clothing.	The type of protective equipment should be selected based on the concentration and amount of the substance being handled.
Respiratory Protection	For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator is recommended.	To prevent respiratory tract irritation. Work should be conducted in a well-ventilated area, preferably with local exhaust ventilation.

## Operational and Disposal Plans

### Safe Handling Procedure

- Preparation and Engineering Controls:
  - Always work in a well-ventilated area.
  - Utilize local exhaust ventilation where dust may be generated.
  - Ensure that a safety shower and an eye wash station are readily accessible.

- Handling the Compound:
  - Avoid all contact with skin and eyes.
  - Prevent the formation of dust and aerosols.
  - Do not eat, drink, or smoke in the handling area.
- Hygiene Measures:
  - Wash hands thoroughly after handling the compound, before breaks, and at the end of the workday.
  - Immediately remove any clothing that becomes soiled.

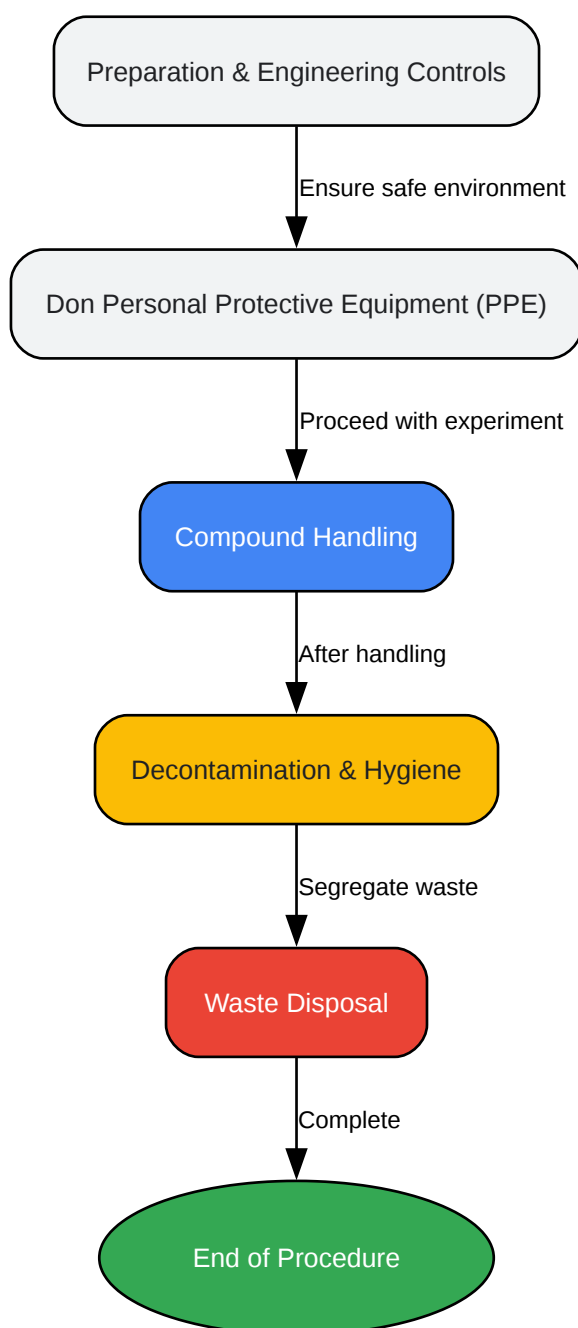
#### First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	Do NOT induce vomiting. Immediately call a poison center or doctor/physician.
Inhalation	Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If symptoms occur, seek medical attention.
Eye Contact	Hold eyelids apart and flush with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.

#### Disposal Plan

Dispose of contaminated material as hazardous waste in accordance with local, state, and federal regulations. Do not allow the substance to enter sewers or surface and ground water. Keep in suitable, closed containers for disposal.

## Experimental Workflow



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Caption: Workflow for Safely Handling **Pranoprofen-13C-d3**.

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## References

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